

Synthesis of Isofagomine D-Tartrate: A Technical Guide

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Compound of Interest

Compound Name: *Isofagomine D-Tartrate*

CAS No.: 957230-65-8

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis of **Isofagomine D-Tartrate**, a potent inhibitor of β -glucosidase with significant therapeutic potential, particularly in the context of Gaucher disease. This document outlines the chemical synthesis of the isofagomine free base, its conversion to the D-tartrate salt, and the relevant analytical methodologies for its characterization.

Introduction to Isofagomine

Isofagomine, chemically known as (3R,4R,5R)-3,4-dihydroxy-5-(hydroxymethyl)piperidine, is a structural analog of glucose. Its primary mechanism of action is as a pharmacological chaperone for the enzyme acid β -glucosidase (GCase). In individuals with Gaucher disease, mutations in the GCase gene lead to a misfolded and unstable enzyme, which is prematurely degraded. Isofagomine binds to the active site of the mutant GCase in the endoplasmic reticulum, stabilizing its conformation and facilitating its proper trafficking to the lysosome, thereby increasing cellular GCase activity. The D-tartrate salt of isofagomine offers improved

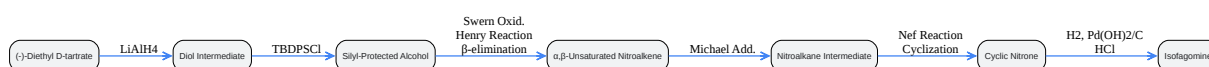
physicochemical properties, such as enhanced stability and ease of purification, making it suitable for pharmaceutical development.[1]

Synthesis of Isofagomine Free Base

Several synthetic routes to isofagomine have been reported, often employing chiral starting materials to establish the desired stereochemistry. A practical and scalable synthesis starting from the inexpensive and readily available (-)-diethyl D-tartrate is detailed below. This multi-step synthesis involves the construction of the piperidine ring with the correct stereochemical configuration.

Synthetic Pathway Overview

The synthesis commences with the reduction of (-)-diethyl D-tartrate and proceeds through a series of key transformations, including selective protection, oxidation, nitroalkene formation, Michael addition, and cyclization to form the core isofagomine structure.



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Caption: Synthetic workflow for Isofagomine from (-)-Diethyl D-tartrate.

Experimental Protocols

Step 1: Synthesis of the Diol Intermediate from (-)-Diethyl D-tartrate

- Protocol: (-)-Diethyl D-tartrate is reduced using a strong reducing agent such as lithium aluminum hydride (LiAlH₄) in an anhydrous ethereal solvent like tetrahydrofuran (THF). The reaction is typically performed at a low temperature (e.g., 0 °C) and then allowed to warm to room temperature. Careful quenching of the reaction with water and a basic solution is followed by extraction and purification to yield the corresponding diol.

Step 2: Selective Protection to form a Silyl-Protected Alcohol

- Protocol: The primary hydroxyl group of the diol is selectively protected using a bulky silylating agent like tert-butyldiphenylsilyl chloride (TBDPSCI) in the presence of a base such as imidazole in a solvent like dichloromethane (DCM). This selective protection is crucial for the subsequent regioselective transformations.

Step 3: Formation of the α,β -Unsaturated Nitroalkene

- Protocol: The remaining free hydroxyl group is oxidized to an aldehyde via Swern oxidation. The resulting aldehyde undergoes a Henry reaction (nitroaldol condensation) with a nitroalkane, followed by β -elimination to furnish the α,β -unsaturated nitroalkene. This three-step sequence is a key part of the carbon chain extension and functionalization.

Step 4: Michael Addition to the Nitroalkene

- Protocol: A stereoselective Michael addition of a suitable nucleophile to the α,β -unsaturated nitroalkene is performed to introduce the required stereochemistry at a new chiral center.

Step 5: Nef Reaction and Cyclization to the Cyclic Nitron

- Protocol: The nitro group of the Michael adduct is converted to a carbonyl group via the Nef reaction. Subsequent intramolecular condensation with a hydroxylamine derivative leads to the formation of a key cyclic nitron intermediate.

Step 6: Reduction of the Cyclic Nitron to Isogomine

- Protocol: The cyclic nitron is subjected to catalytic hydrogenation using a palladium catalyst, such as palladium hydroxide on carbon (Pd(OH)₂/C), under a hydrogen atmosphere in the presence of an acid (e.g., HCl) in a protic solvent like methanol.^[2] This step simultaneously reduces the nitron and removes any protecting groups to yield isogomine, which can be isolated as its hydrochloride salt.

Quantitative Data for Synthesis

The following table summarizes the reported yields for key steps in the synthesis of isogomine starting from (-)-diethyl D-tartrate.

Step	Product	Reported Yield
1 & 2: Reduction and Silyl Protection	Silyl-Protected Alcohol	75% (2 steps)
3: Oxidation, Henry Rxn, & β -elimination	α,β -Unsaturated Nitroalkene	68% (3 steps)
4 & 5: Michael Add., Nef Rxn, & Cyclization	Cyclic Nitron	66% (3 steps)
6: Catalytic Hydrogenation	Isofagomine	90%
Overall	Isofagomine	~10.4%

Formation of Isofagomine D-Tartrate

The D-tartrate salt of isofagomine is prepared from the free base. The conversion involves an acid-base reaction in a suitable solvent system, leading to the precipitation of the desired salt with high purity.

Preparation of Isofagomine Free Base

- Protocol: To obtain the isofagomine free base from its hydrochloride salt, the salt is dissolved in a minimal amount of aqueous ammonium hydroxide (NH₄OH).[3] This solution is then passed through a short silica gel column, eluting with a mixture of absolute ethanol and aqueous ammonium hydroxide (e.g., 9:1 v/v).[3] The solvent and excess ammonium hydroxide are removed by evaporation at a temperature below 40 °C to yield the isofagomine free base.[3]

Salt Formation and Purification

- Protocol: The isofagomine free base is dissolved in an alcohol, preferably ethanol.[1] The solution may be filtered to remove any particulate impurities. A solution of D-tartaric acid in ethanol is then added to the isofagomine solution with stirring at room temperature.[1] The **isofagomine D-tartrate** salt precipitates from the solution. The suspension may be cooled to ensure complete precipitation. The crude salt is collected by filtration.[1]

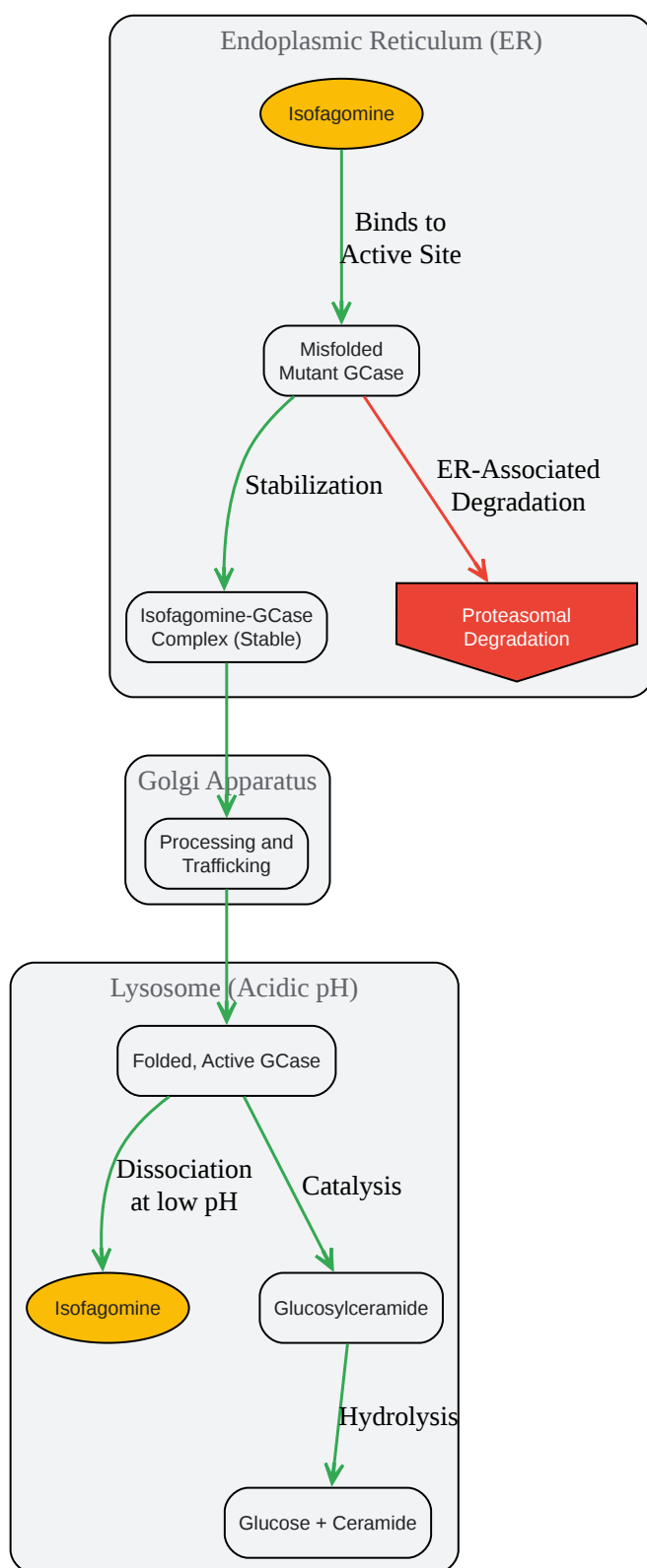
- Recrystallization: For purification, the crude **isofagomine D-tartrate** can be recrystallized from a mixture of ethanol and water.^{[1][4]} A common procedure involves dissolving the salt in a minimal amount of water and then adding aliquots of ethanol (e.g., to a final ethanol/water ratio of approximately 4:1) to induce crystallization.^[1] The purified solids are collected by filtration and washed. This process can be performed at room temperature and can yield **isofagomine D-tartrate** with a purity of 99% or higher.^{[1][4]}

Quantitative Data for Salt Formation

Parameter	Value/Range
Purity (crude)	~80%
Purity (recrystallized)	>99%
Particle Size (for 90% of product)	≤ 1200 μm

Mechanism of Action as a Pharmacological Chaperone

Isofagomine's therapeutic effect stems from its ability to act as a pharmacological chaperone for mutant GCase. The following diagram illustrates this mechanism.



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Caption: Mechanism of action of Isofagomine as a pharmacological chaperone.

Analytical Characterization

The purity and identity of **Isofagomine D-Tartrate** are confirmed using various analytical techniques.

High-Performance Liquid Chromatography (HPLC)

A stability-indicating HPLC method is essential for the quantitative analysis of **Isofagomine D-Tartrate**. While a specific validated method for this compound is not detailed in the provided search results, a typical method for a related tartrate salt involves:

- Column: Reverse-phase C18 column.
- Mobile Phase: An isocratic mobile phase, potentially a simple mixture of an organic solvent (e.g., acetonitrile or methanol) and water, with or without a buffer.
- Detection: UV detection at a low wavelength (e.g., 214 nm), as isofagomine lacks a strong chromophore.
- Temperature: Elevated column temperature (e.g., 50 °C) can improve peak shape and reduce analysis time.

This method would be validated for linearity, accuracy, precision, selectivity, and robustness to ensure reliable quantification of the active pharmaceutical ingredient and detection of any impurities or degradation products.

Spectroscopic Methods

- Nuclear Magnetic Resonance (NMR): ¹H and ¹³C NMR spectroscopy are used to confirm the chemical structure of **Isofagomine D-Tartrate**.^[4]
- X-ray Powder Diffraction (XRPD): This technique is used to characterize the crystalline form of the tartrate salt, which is crucial for consistent solid-state properties.^[4]

Conclusion

The synthesis of **Isofagomine D-Tartrate** is a well-established process that can be achieved with high purity and in a scalable manner. The D-tartrate salt form provides advantageous

properties for pharmaceutical development. The detailed synthetic protocols and analytical methods described in this guide provide a solid foundation for researchers and drug development professionals working with this promising therapeutic agent. The continued investigation and optimization of the synthesis and formulation of isofagomine and its derivatives are critical for advancing the treatment of Gaucher disease and other related disorders.

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